

# Technical Guide: Solubility and Stability of 2-Acetyl-1-methylpyrrole

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## Compound of Interest

Compound Name: 2-Acetyl-1-methylpyrrole

Cat. No.: B1200348

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This technical guide provides a comprehensive overview of the available data and methodologies for assessing the solubility and stability of **2-Acetyl-1-methylpyrrole**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

## Physicochemical Properties

**2-Acetyl-1-methylpyrrole** is a colorless to yellowish liquid with a characteristic earthy aroma. [1][2] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **2-Acetyl-1-methylpyrrole**

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO	[3][4]
Molecular Weight	123.15 g/mol	[3]
Appearance	Colorless to yellowish liquid	[1][2]
Boiling Point	200-202 °C at 760 mmHg	[1][3]
Density	1.037-1.043 g/mL at 25 °C	[1]
Refractive Index	1.539-1.545 at 20 °C	[1]
Flash Point	68 °C (154.4 °F) - closed cup	[5]
logP (o/w)	1.387 (estimated)	

## Solubility Profile

The solubility of **2-Acetyl-1-methylpyrrole** has been qualitatively described in a limited number of solvents. Quantitative data across a broad range of solvents and temperatures is not readily available in published literature.

Table 2: Solubility of **2-Acetyl-1-methylpyrrole**

Solvent	Temperature	Solubility	Reference
Water	25 °C	11,090 mg/L (estimated)	
Ethanol	Not Specified	Soluble	[1][2][6]
Aniline	Not Specified	Soluble	[6]

## Stability Profile

**2-Acetyl-1-methylpyrrole** is generally considered to be stable under normal storage conditions, which include ambient temperatures in a dry, sealed container.[2] However, comprehensive studies detailing its stability under various stress conditions such as pH, elevated temperature, and light exposure are not extensively documented.

Table 3: Stability of **2-Acetyl-1-methylpyrrole**

Condition	Observation	Reference
Normal Temperature and Pressure	Stable	<a href="#">[2]</a>
Storage Recommendation	Store at 2 - 8 °C	<a href="#">[7]</a>

## Experimental Protocols

Detailed experimental protocols for determining the solubility and stability of **2-Acetyl-1-methylpyrrole** are not specifically published. However, standard methodologies for organic compounds can be applied.

### Protocol for Solubility Determination (Qualitative)

This protocol outlines a general procedure for determining the solubility of an organic compound in various solvents.

#### Materials:

- **2-Acetyl-1-methylpyrrole**
- A selection of solvents (e.g., water, ethanol, methanol, acetone, toluene, hexane)
- Test tubes
- Vortex mixer
- Calibrated pipette

#### Procedure:

- Add 1 mL of the selected solvent to a clean, dry test tube.
- Add 10 µL of **2-Acetyl-1-methylpyrrole** to the test tube.
- Vigorously mix the contents using a vortex mixer for 30 seconds.

- Visually inspect the solution for any undissolved droplets or phase separation.
- If the compound dissolves completely, it is considered soluble. If not, it is classified as insoluble or partially soluble.
- Repeat the procedure for each solvent.

## Protocol for Stability Assessment (Forced Degradation Study)

Forced degradation studies are essential to understand the intrinsic stability of a compound and to develop stability-indicating analytical methods. A general protocol using High-Performance Liquid Chromatography (HPLC) is described below.

### Materials:

- **2-Acetyl-1-methylpyrrole**
- HPLC-grade solvents (e.g., acetonitrile, methanol, water)
- Acids (e.g., 0.1 M HCl)
- Bases (e.g., 0.1 M NaOH)
- Oxidizing agent (e.g., 3% H<sub>2</sub>O<sub>2</sub>)
- HPLC system with a suitable detector (e.g., UV-Vis or Diode Array)
- C18 HPLC column
- pH meter
- Temperature-controlled oven
- Photostability chamber

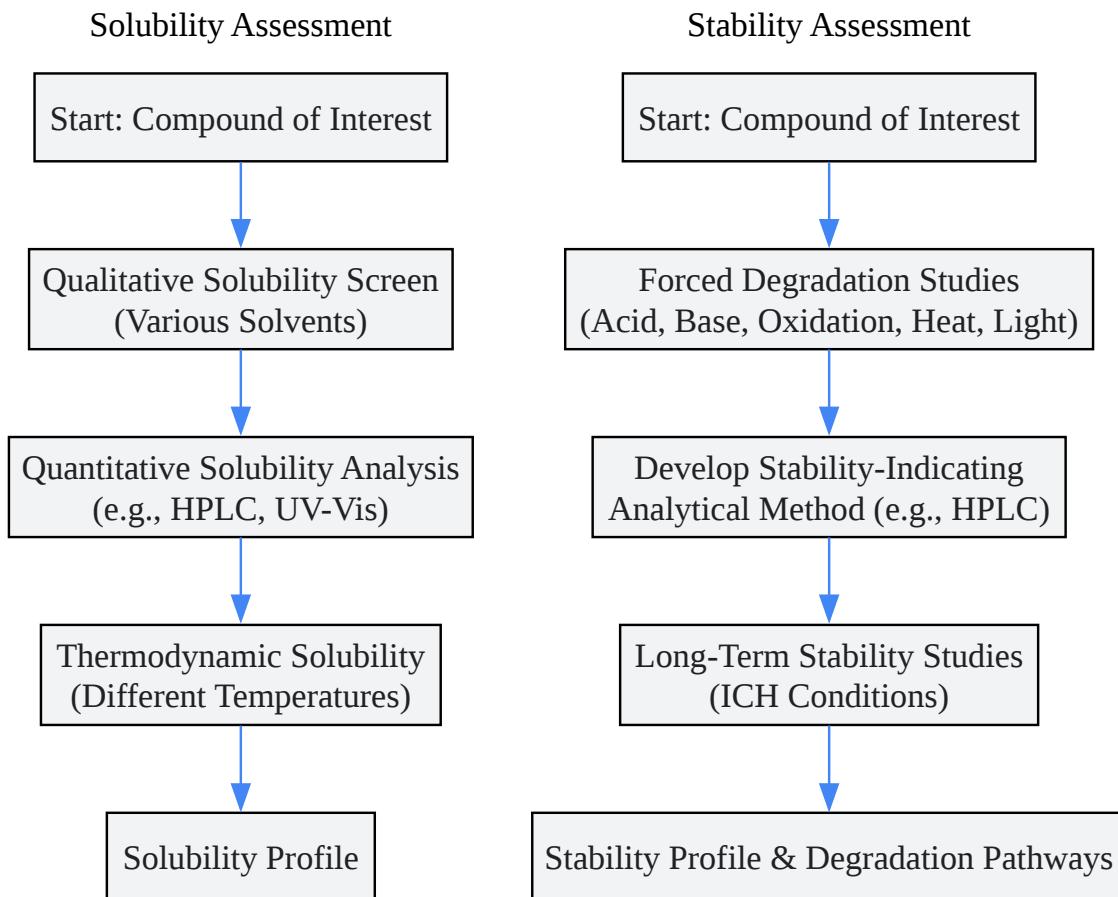
### Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **2-Acetyl-1-methylpyrrole** in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration (e.g., 1 mg/mL).
- Acid Hydrolysis: Mix an aliquot of the stock solution with an equal volume of 0.1 M HCl. Incubate at a controlled temperature (e.g., 60 °C) for a specified period. At various time points, withdraw a sample, neutralize it with 0.1 M NaOH, and dilute with the mobile phase for HPLC analysis.
- Base Hydrolysis: Mix an aliquot of the stock solution with an equal volume of 0.1 M NaOH. Incubate at a controlled temperature (e.g., 60 °C) for a specified period. At various time points, withdraw a sample, neutralize it with 0.1 M HCl, and dilute with the mobile phase for HPLC analysis.
- Oxidative Degradation: Mix an aliquot of the stock solution with an equal volume of 3% H<sub>2</sub>O<sub>2</sub>. Incubate at room temperature, protected from light, for a specified period. At various time points, withdraw a sample and dilute with the mobile phase for HPLC analysis.
- Thermal Degradation: Place a sample of the neat compound and a sample of the stock solution in a temperature-controlled oven at an elevated temperature (e.g., 80 °C) for a specified period. After the incubation period, dissolve the neat sample and dilute the solution sample with the mobile phase for HPLC analysis.
- Photostability: Expose a sample of the stock solution to light in a photostability chamber. Keep a control sample in the dark. After the exposure period, dilute both samples with the mobile phase for HPLC analysis.
- HPLC Analysis: Analyze all stressed and control samples using a validated stability-indicating HPLC method. The method should be capable of separating the parent compound from any degradation products.

## Visualizations

## Workflow for Solubility and Stability Assessment

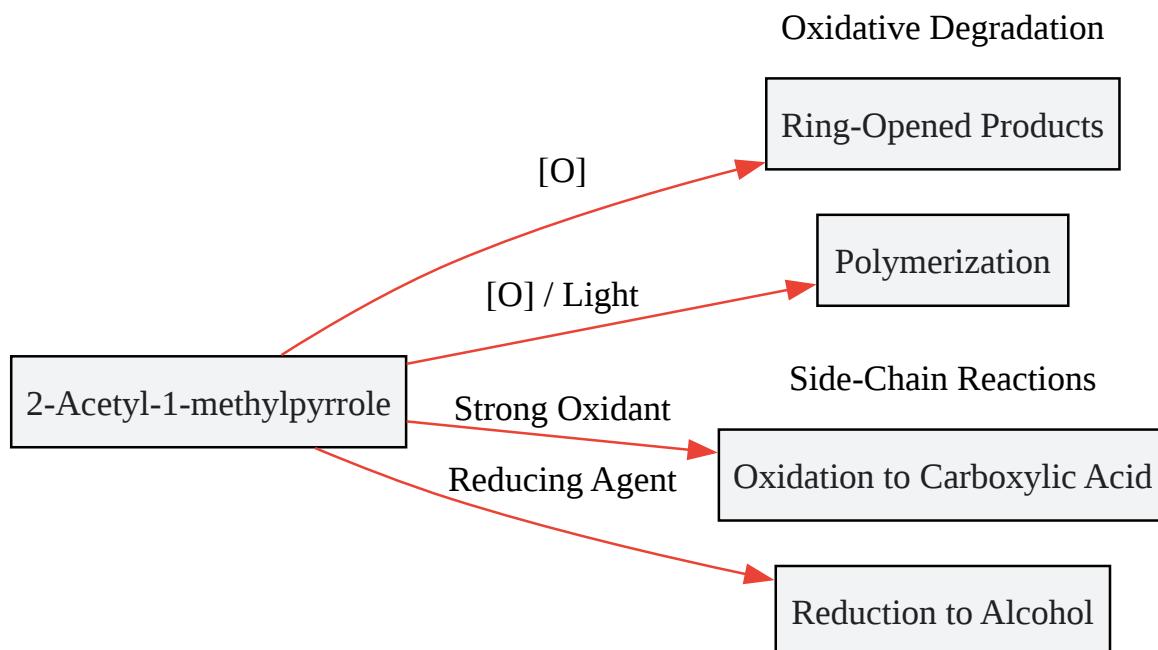
The following diagram illustrates a general workflow for evaluating the solubility and stability of a chemical compound.

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Caption: General workflow for assessing compound solubility and stability.

## Hypothetical Degradation Pathways

While specific degradation pathways for **2-Acetyl-1-methylpyrrole** are not well-documented, potential degradation could occur through oxidation of the pyrrole ring or reactions involving the acetyl side chain. The following diagram presents a hypothetical overview of possible degradation routes based on general pyrrole chemistry.



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Caption: Hypothetical degradation pathways for **2-Acetyl-1-methylpyrrole**.

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- To cite this document: BenchChem. [Technical Guide: Solubility and Stability of 2-Acetyl-1-methylpyrrole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200348#solubility-and-stability-of-2-acetyl-1-methylpyrrole]

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